

# Acetylsventenic acid proper disposal procedures

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## Compound of Interest

Compound Name: *Acetylsventenic acid*

Cat. No.: *B13737863*

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## Important Advisory: Chemical Identification

The chemical name "**acetylsventenic acid**" does not correspond to a known chemical substance in standard chemical databases. It is presumed to be a typographical error. Based on the name, the likely intended substance is Acetylsalicylic Acid.

Crucial Safety Precaution: Before proceeding, you must verify the identity of the chemical you are handling. The following disposal procedures are for Acetylsalicylic Acid. If you are handling a different substance, consult its specific Safety Data Sheet (SDS).

## Proper Disposal Procedures for Acetylsalicylic Acid

This document provides essential safety and logistical information for the proper disposal of acetylsalicylic acid, designed for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

## Hazard Profile and Immediate Safety Measures

Acetylsalicylic acid presents several hazards that necessitate careful handling.

- **Primary Hazards:** It is harmful if swallowed and can cause skin and serious eye irritation. Inhalation of dust may lead to respiratory irritation.

- **Personal Protective Equipment (PPE):** When handling acetylsalicylic acid, it is mandatory to use appropriate PPE. This includes chemical-resistant gloves, chemical safety goggles, and a lab coat. All handling of the solid form should be conducted in a well-ventilated area or within a chemical fume hood to minimize inhalation risk.

## Step-by-Step Disposal Protocol

Disposal of acetylsalicylic acid must be conducted through an approved waste management provider. On-site chemical neutralization is not the recommended procedure for this compound.

- **Segregation and Collection:**
  - Collect all waste acetylsalicylic acid, including contaminated materials, in a dedicated waste container.
  - Ensure the container is made of a compatible material, is in good condition, and can be securely sealed.
  - Clearly label the container as "Hazardous Waste: Acetylsalicylic Acid".
- **Waste Storage:**
  - Store the sealed waste container in a designated, cool, dry, and well-ventilated secondary containment area.
  - Ensure the storage area is away from incompatible materials, particularly strong oxidizing agents, strong acids, and strong bases.
- **Professional Disposal:**
  - Dispose of the contents and the container through an approved and licensed waste disposal plant.
  - Contact your institution's Environmental Health & Safety (EHS) department to coordinate the pickup and disposal by a certified hazardous waste contractor.
- **Spill Management:**

- In case of a spill, evacuate non-essential personnel and ensure adequate ventilation.
- Wearing full PPE, contain the spill.
- Use an inert, dry absorbent material (e.g., sand, vermiculite) to cover the spill.
- Carefully sweep or scoop the material into a suitable container for disposal as hazardous waste.
- Thoroughly clean the spill area after material removal.

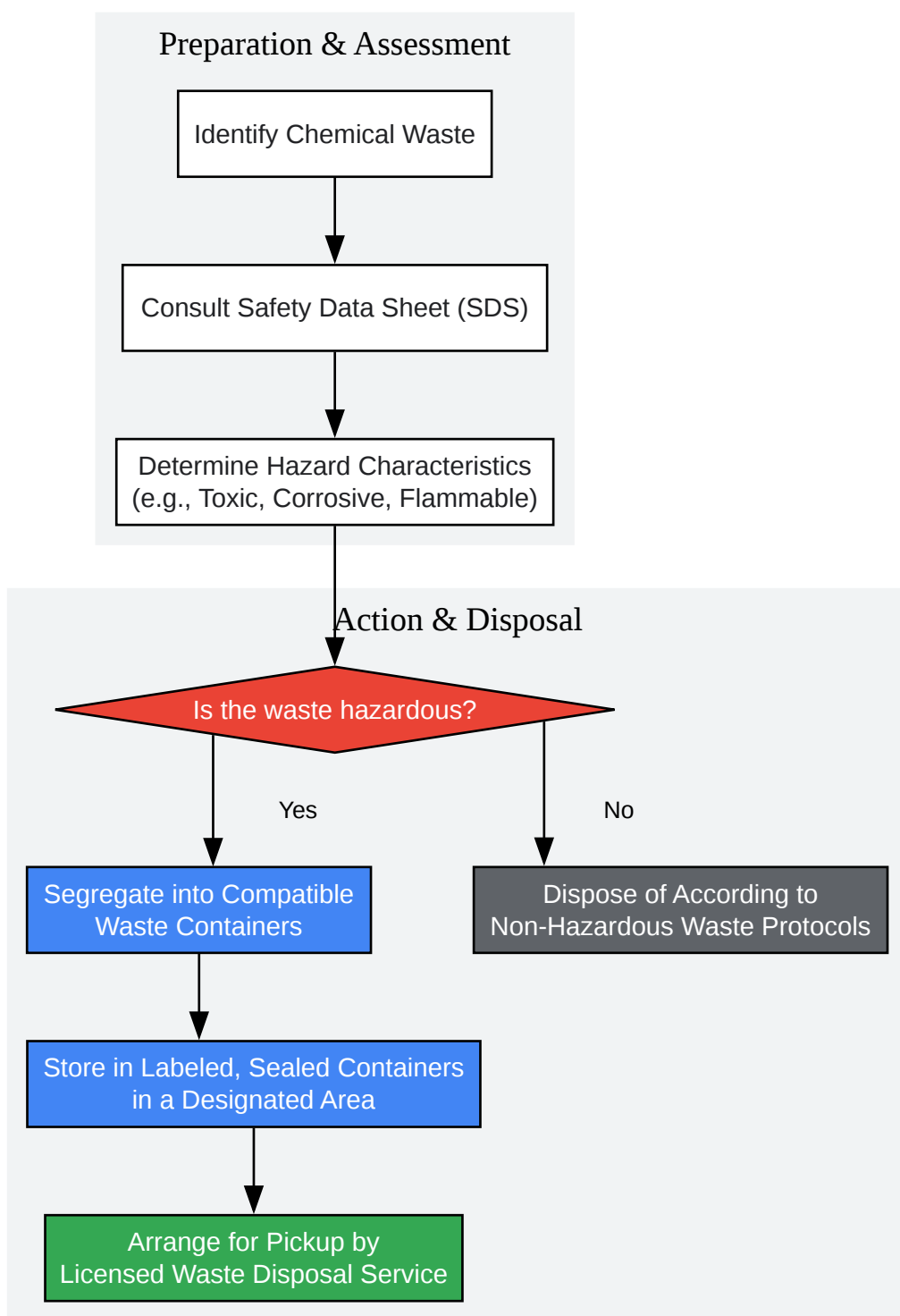
## Quantitative Data for Acetylsalicylic Acid

The following table summarizes key physical and toxicological data for acetylsalicylic acid for easy reference.

Property	Value	Reference(s)
pH	3.5 (in a 2.5 g/L solution at 20°C)	
Melting Point	136 - 140 °C / 276.8 - 284 °F	
Flash Point	250 °C / 482 °F	
Autoignition Temperature	500 °C / 932 °F	
ACGIH TLV (TWA)	5 mg/m <sup>3</sup>	
OSHA PEL (Vacated TWA)	5 mg/m <sup>3</sup>	

## Logical Workflow for Chemical Disposal

The diagram below outlines the decision-making process for the proper disposal of chemical waste in a laboratory setting, from initial identification to final disposal.



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Caption: A logical workflow for the assessment and disposal of laboratory chemical waste.

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